

Spectroscopic Profile of Cyclohexyl Anthranilate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cyclohexyl anthranilate

CAS No.: 7779-16-0

Cat. No.: B1265597

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This guide provides an in-depth analysis of the spectroscopic data for **Cyclohexyl anthranilate** ($C_{13}H_{17}NO_2$), a significant compound in the flavor, fragrance, and pharmaceutical industries. Understanding the spectral characteristics of this molecule is paramount for quality control, structural elucidation, and the development of new applications. This document will delve into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering expert interpretation and insights into the experimental methodologies.

Molecular Structure and Spectroscopic Overview

Cyclohexyl anthranilate is an ester formed from anthranilic acid and cyclohexanol. Its structure, characterized by an aromatic amine, an ester functional group, and a saturated cycloalkane ring, gives rise to a unique spectroscopic fingerprint. This guide will dissect this fingerprint to provide a comprehensive understanding of the molecule's chemical environment.

Caption: Molecular Structure of **Cyclohexyl anthranilate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Both ^1H and ^{13}C NMR spectra provide detailed information about the chemical environment of each nucleus.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **Cyclohexyl anthranilate** displays distinct signals for the aromatic, cyclohexyl, and amine protons. The chemical shifts are influenced by the electron-withdrawing ester group and the electron-donating amino group on the aromatic ring, as well as the aliphatic nature of the cyclohexyl ring.

Table 1: ^1H NMR Spectroscopic Data for **Cyclohexyl anthranilate**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.8	dd	1H	Aromatic H
~7.3	t	1H	Aromatic H
~6.6	d	1H	Aromatic H
~6.5	t	1H	Aromatic H
~4.9	m	1H	O-CH (Cyclohexyl)
~4.8	br s	2H	NH ₂
~1.2-2.0	m	10H	Cyclohexyl CH ₂

Note: The exact chemical shifts and coupling constants can vary slightly depending on the solvent and the magnetic field strength of the NMR instrument.

Interpretation and Causality:

- Aromatic Protons (δ 6.5-7.8): The signals in this region are characteristic of a substituted benzene ring. The downfield shift of the proton ortho to the ester group (~7.8 ppm) is due to the deshielding effect of the carbonyl. The protons ortho and para to the electron-donating amino group are shifted upfield. The splitting patterns (doublet of doublets, triplet) arise from the coupling between adjacent protons.

- O-CH Proton (δ ~4.9): The methine proton of the cyclohexyl ring attached to the ester oxygen is significantly deshielded and appears as a multiplet due to coupling with the adjacent methylene protons.
- Amine Protons (δ ~4.8): The protons of the primary amine appear as a broad singlet. The broadness is a result of quadrupole broadening from the nitrogen atom and potential hydrogen exchange.
- Cyclohexyl Protons (δ ~1.2-2.0): The remaining ten protons of the cyclohexyl ring appear as a complex multiplet in the aliphatic region of the spectrum. The overlapping signals are due to the similar chemical environments of these protons.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule.

Table 2: ¹³C NMR Spectroscopic Data for **Cyclohexyl anthranilate**

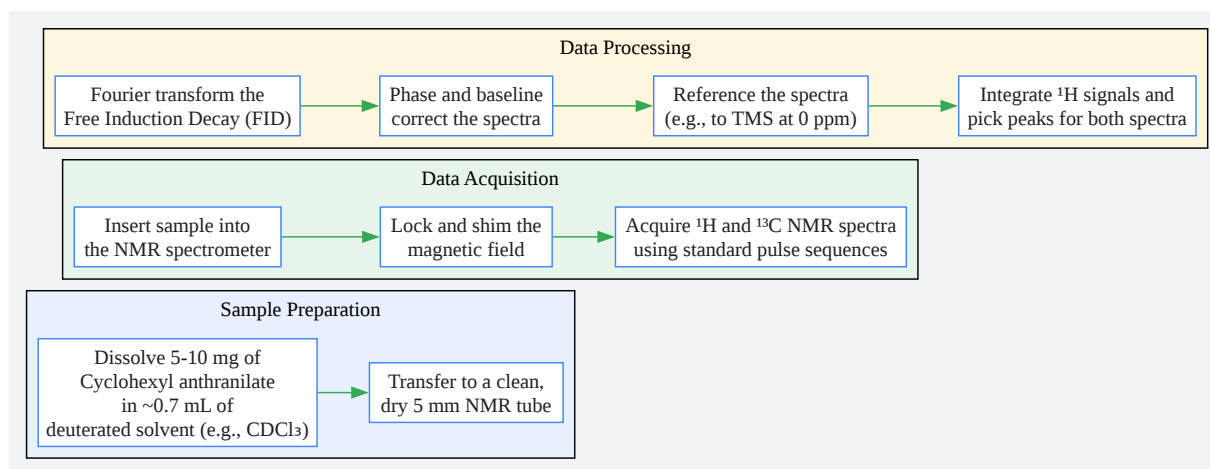
Chemical Shift (δ) ppm	Assignment
~167	C=O (Ester)
~150	Aromatic C-NH ₂
~134	Aromatic C-H
~131	Aromatic C-H
~117	Aromatic C-H
~116	Aromatic C-H
~110	Aromatic C-CO
~73	O-CH (Cyclohexyl)
~32	Cyclohexyl CH ₂
~25	Cyclohexyl CH ₂
~24	Cyclohexyl CH ₂

Interpretation and Causality:

- **Carbonyl Carbon ($\delta \sim 167$):** The ester carbonyl carbon is significantly deshielded and appears at a characteristic downfield chemical shift.
- **Aromatic Carbons ($\delta \sim 110-150$):** The six aromatic carbons give rise to distinct signals. The carbon attached to the amino group is shifted downfield due to the nitrogen's electronegativity, while the carbon attached to the ester group is also deshielded. The remaining aromatic carbons appear in the expected region.
- **O-CH Carbon ($\delta \sim 73$):** The carbon of the cyclohexyl ring bonded to the ester oxygen is deshielded and appears at a downfield chemical shift compared to the other aliphatic carbons.
- **Cyclohexyl Carbons ($\delta \sim 24-32$):** The remaining five carbons of the cyclohexyl ring appear in the typical aliphatic region.

Experimental Protocol: NMR Spectroscopy

A standard protocol for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.



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Caption: A generalized workflow for NMR sample preparation and data acquisition.

Causality in Experimental Choices:

- **Solvent Selection:** A deuterated solvent, such as chloroform-d (CDCl_3), is used to avoid overwhelming the spectrum with solvent signals.[1] The choice of solvent can also influence the chemical shifts of labile protons like those of the amine group.
- **Concentration:** An optimal concentration of 5-10 mg in approximately 0.7 mL of solvent is recommended to achieve a good signal-to-noise ratio in a reasonable acquisition time.[2]
- **Locking and Shimming:** The deuterium signal from the solvent is used to "lock" the magnetic field, ensuring its stability throughout the experiment. Shimming is the process of optimizing the homogeneity of the magnetic field across the sample volume, which is critical for obtaining sharp spectral lines and high resolution.[3]

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: Key IR Absorption Bands for **Cyclohexyl anthranilate**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3480-3360	Medium, Sharp (doublet)	N-H stretch (asymmetric and symmetric)
3060-3020	Medium	Aromatic C-H stretch
2935, 2860	Strong	Aliphatic C-H stretch (cyclohexyl)
1685	Strong, Sharp	C=O stretch (ester)
1615, 1590	Medium-Strong	C=C stretch (aromatic ring)
1240	Strong	C-O stretch (ester)
750	Strong	C-H bend (ortho-disubstituted aromatic)

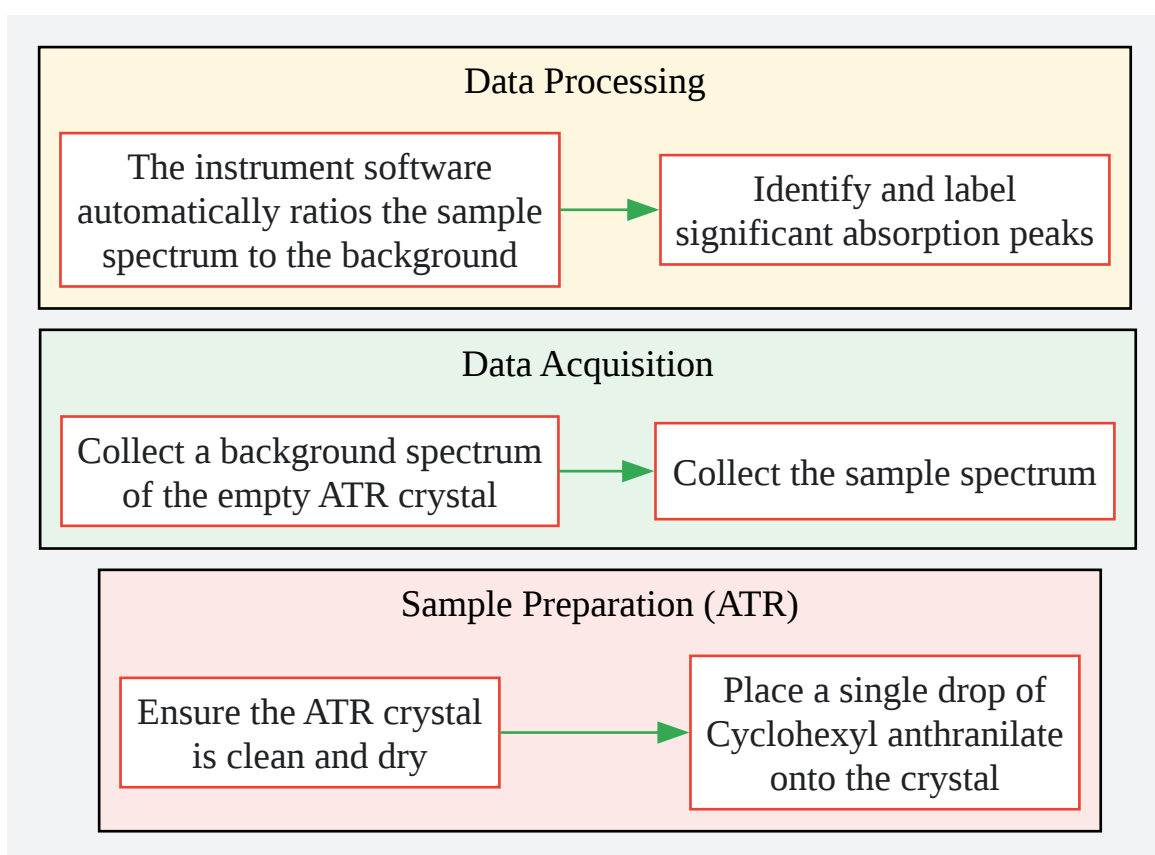
Interpretation and Causality:

- **N-H Stretching (3480-3360 cm⁻¹):** The presence of two distinct sharp bands in this region is a hallmark of a primary amine (-NH₂), corresponding to the asymmetric and symmetric stretching vibrations.
- **C-H Stretching (3060-3020 cm⁻¹ and 2935, 2860 cm⁻¹):** The absorptions above 3000 cm⁻¹ are characteristic of C-H bonds in the aromatic ring, while the strong absorptions below 3000 cm⁻¹ are due to the C-H bonds of the cyclohexyl group.
- **C=O Stretching (1685 cm⁻¹):** The intense, sharp peak at this wavenumber is indicative of the ester carbonyl group. Its position is influenced by conjugation with the aromatic ring.

- C-O Stretching (1240 cm^{-1}): The strong absorption in this region is attributed to the stretching vibration of the C-O single bond of the ester.
- Aromatic C-H Bending (750 cm^{-1}): The strong band in the fingerprint region is characteristic of the out-of-plane C-H bending of an ortho-disubstituted benzene ring.

Experimental Protocol: FT-IR Spectroscopy

For a liquid sample like **Cyclohexyl anthranilate**, the attenuated total reflectance (ATR) or the neat liquid film method are commonly employed.



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Caption: A simplified workflow for FT-IR analysis using an ATR accessory.

Causality in Experimental Choices:

- ATR Technique: The ATR method is often preferred for liquid samples as it requires minimal sample preparation and is easy to clean.[4][5] A drop of the neat liquid is placed directly on

the crystal (e.g., diamond or zinc selenide).

- **Background Correction:** A background spectrum of the clean, empty ATR crystal is collected before the sample spectrum. This is essential to subtract the absorbance of atmospheric water and carbon dioxide, as well as any instrumental artifacts, from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

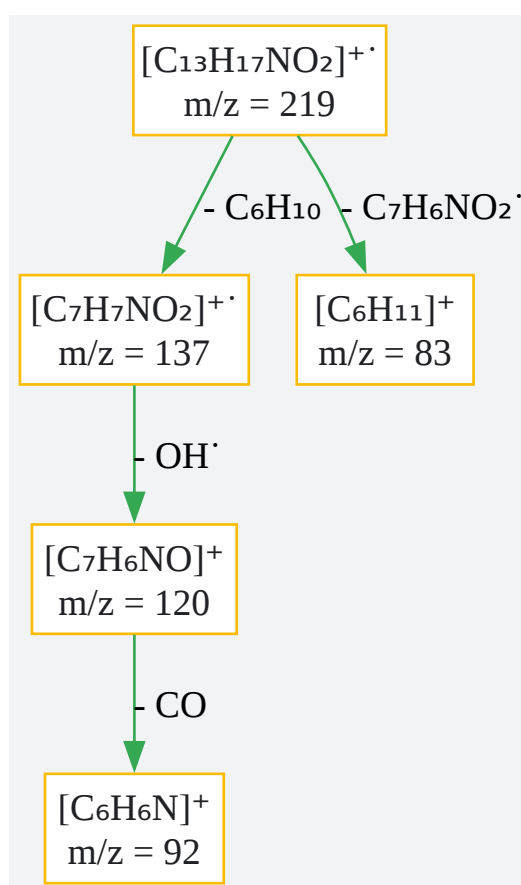
Table 4: Key Mass Spectral Data for **Cyclohexyl anthranilate** (Electron Ionization)

m/z	Relative Intensity (%)	Proposed Fragment
219	40	$[M]^+$ (Molecular Ion)
137	100	$[C_7H_7NO_2]^+$
120	85	$[C_7H_6NO]^+$
92	50	$[C_6H_6N]^+$
83	30	$[C_6H_{11}]^+$
65	25	$[C_5H_5]^+$

Interpretation and Causality:

- **Molecular Ion (m/z 219):** The peak at m/z 219 corresponds to the molecular weight of **Cyclohexyl anthranilate**, confirming its elemental composition.
- **Base Peak (m/z 137):** The most abundant fragment is often the anthranilic acid radical cation, formed by the loss of the cyclohexyl radical. This is a stable fragment due to the aromatic system.
- **Fragment at m/z 120:** This prominent peak likely arises from the loss of a hydroxyl radical from the m/z 137 fragment.

- Fragment at m/z 92: This fragment can be formed by the loss of carbon monoxide from the m/z 120 fragment.
- Fragment at m/z 83: This peak corresponds to the cyclohexyl cation, formed by the cleavage of the ester bond.

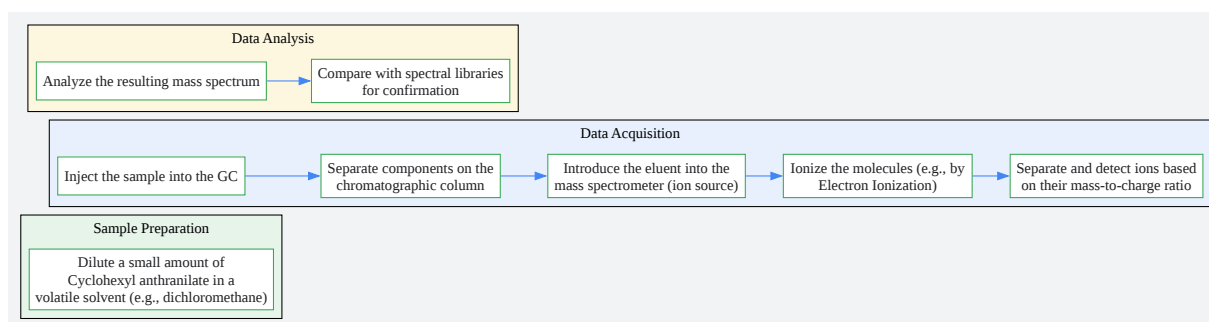


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Caption: A plausible fragmentation pathway for **Cyclohexyl anthranilate** in EI-MS.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a common technique for the analysis of volatile and semi-volatile organic compounds.



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Caption: A general workflow for GC-MS analysis.

Causality in Experimental Choices:

- Gas Chromatography (GC): GC is used to separate the analyte from any impurities before it enters the mass spectrometer, ensuring a clean mass spectrum of the compound of interest. [6]
- Electron Ionization (EI): EI is a hard ionization technique that imparts significant energy to the molecule, leading to extensive and reproducible fragmentation. This fragmentation pattern is highly characteristic and can be used for library matching and structural confirmation.[7]

Conclusion

The spectroscopic data presented in this guide provide a robust and detailed characterization of **Cyclohexyl anthranilate**. The ^1H and ^{13}C NMR spectra confirm the carbon-hydrogen framework, the IR spectrum identifies the key functional groups, and the mass spectrum

confirms the molecular weight and provides insight into the molecule's fragmentation behavior. A thorough understanding of these spectroscopic techniques and the interpretation of the resulting data is essential for researchers and professionals working with this compound.

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